

Essential Safety and Operational Guidance for Handling (Rac)-Salvianic Acid A

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Compound of Interest

Compound Name: (Rac)-Salvianic acid A

Cat. No.: B1669797

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **(Rac)-Salvianic acid A**, also known as (Rac)-Danshensu. The following procedural guidance outlines personal protective equipment (PPE) requirements, operational plans, and disposal protocols to minimize risk and ensure a safe laboratory environment.

(Rac)-Salvianic acid A is a phenolic acid compound. While a specific Safety Data Sheet (SDS) is not readily available in the public domain, data from structurally similar compounds, such as Salvianolic acid A, indicate a potential for skin, eye, and respiratory irritation. Therefore, handling should proceed with caution, adhering to the safety protocols for powdered acidic compounds.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **(Rac)-Salvianic acid A** in both its solid (powder) and solution forms. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid Compound	Safety glasses with side shields or chemical splash goggles.	Nitrile gloves.	Laboratory coat.	N95 or higher rated dust mask. If significant dust is generated, a respirator with a particulate filter is recommended.
Preparing Solutions (Dissolving in Solvents)	Chemical splash goggles. A face shield should be worn in addition to goggles when handling larger volumes. [1] [2]	Chemical-resistant gloves (Nitrile or Neoprene).	Chemical-resistant laboratory coat or apron.	Work in a certified chemical fume hood.
Performing Experiments (e.g., cell culture, animal studies)	Safety glasses with side shields or chemical splash goggles.	Nitrile gloves. Change gloves immediately if contaminated.	Laboratory coat.	Dependent on the experimental procedure and potential for aerosol generation. If aerosols are possible, work in a biological safety cabinet or fume hood.
Spill Cleanup	Chemical splash goggles and a face shield. [1]	Heavy-duty, chemical-resistant gloves (e.g., Butyl rubber).	Chemical-resistant suit or apron over a laboratory coat.	Air-purifying respirator with appropriate cartridges for organic vapors and particulates.
Waste Disposal	Safety glasses with side shields	Nitrile or other appropriate	Laboratory coat.	Not generally required if

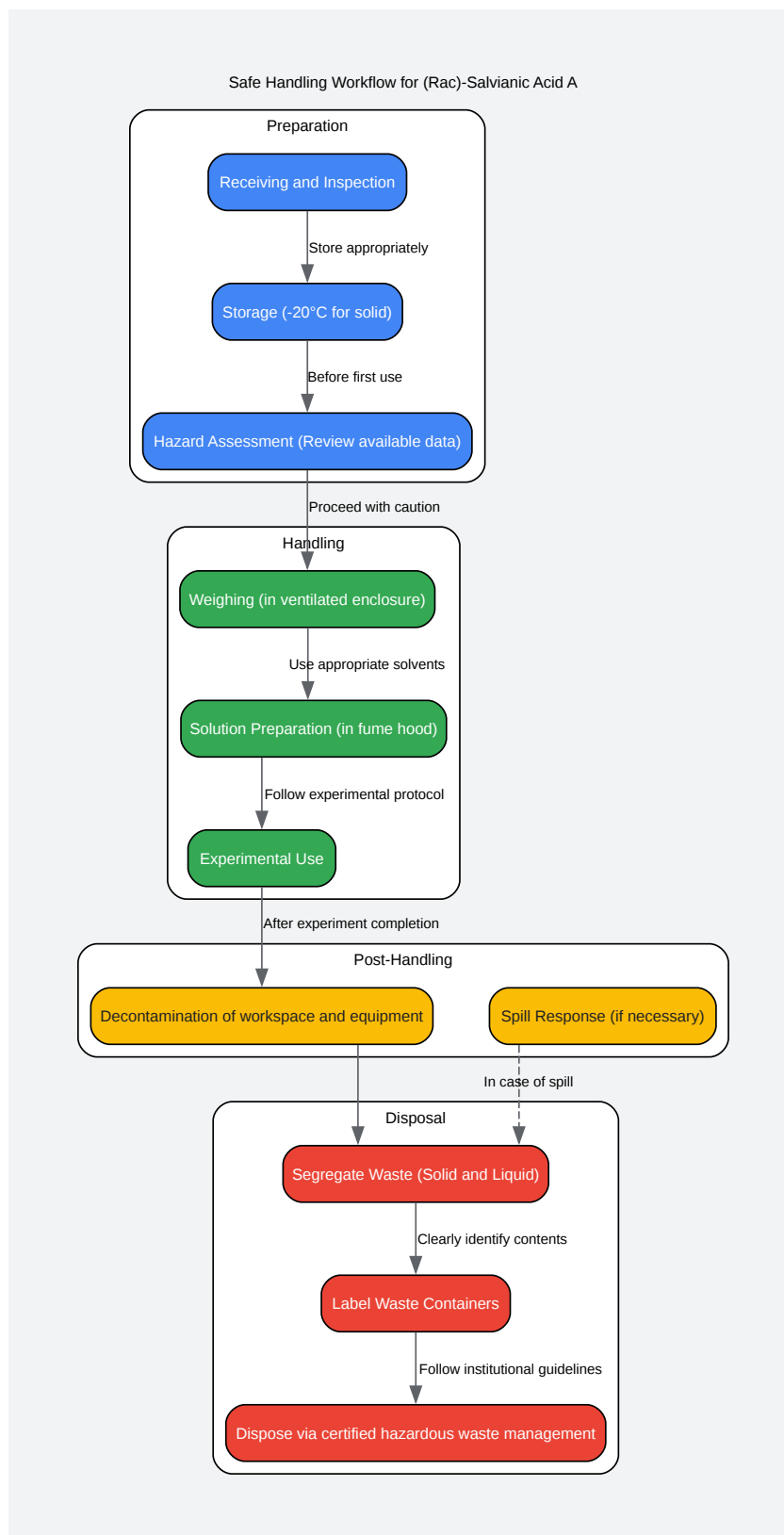
or chemical
splash goggles.

chemical-
resistant gloves.

handling sealed
waste
containers.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **(Rac)-Salvianic acid A** ensures safety at every stage. The following workflow outlines the key procedural steps.



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Safe handling workflow for **(Rac)-Salvianic acid A**.

Disposal Plan

Proper disposal of **(Rac)-Salvianic acid A** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Unused or expired solid **(Rac)-Salvianic acid A**, as well as contaminated items such as weighing paper, pipette tips, and gloves, should be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **(Rac)-Salvianic acid A** should be collected in a separate, sealed, and properly labeled hazardous waste container. The composition of the solvent must be included on the label. Do not mix with other incompatible waste streams.
- **Disposal Method:** All waste containing (Rac)-Salvianic acid A must be disposed of through a certified hazardous waste management service, following all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

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References

- 1. Human Metabolome Database: Showing metabocard for 3-(3,4-Dihydroxyphenyl)lactic acid (HMDB0003503) [hmdb.ca]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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